An In-depth Technical Guide to 5-Bromochroman: Synthesis, Characterization, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Bromochroman*
CAS No.:	*319478-14-3*
Cat. No.:	*B1343818*

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Abstract

5-Bromochroman is a vital heterocyclic building block in modern organic synthesis, particularly prominent in the fields of medicinal chemistry and drug discovery. Its unique structure, featuring a chroman core with a strategically placed bromine atom, allows for a wide array of chemical modifications, making it a versatile precursor for complex molecular architectures. This guide provides a comprehensive technical overview of **5-Bromochroman**, covering its chemical and physical properties, a representative synthetic protocol, detailed spectroscopic characterization, core reactivity principles, and its significant applications in the development of novel therapeutics. This document is intended to serve as an authoritative resource for researchers, chemists, and drug development professionals.

Core Identifiers and Physicochemical Properties

5-Bromochroman is a substituted bicyclic ether, valued for its stability and functional handle—the bromine atom—which is amenable to a variety of cross-coupling reactions.

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Property	Value	Source(s)
IUPAC Name	5-Bromo-3,4-dihydro-2H-1-benzopyran	[1]
Common Name	5-Bromochroman, 5-bromochromane	[1]
CAS Number	319478-14-3	[1][2][3][4][5]
Molecular Formula	C_9H_9BrO	[2]
Molecular Weight	213.07 g/mol	[2]
Boiling Point	274.6°C (at 760 mmHg, predicted)	[1][2]
Density	1.484 g/cm³ (Predicted)	[1]
Appearance	Not specified, likely a liquid or low-melting solid	
Storage	Store at room temperature under an inert atmosphere	[1][2][3]

Synthesis of **5-Bromochroman**

The synthesis of **5-Bromochroman** can be achieved through several routes. A common and logical approach involves the electrophilic bromination of the parent chroman molecule. This method is advantageous due to the commercial availability of chroman and the well-established protocols for aromatic bromination.

Causality in Experimental Design:

The choice of a brominating agent and solvent system is critical for achieving high regioselectivity. The ether oxygen of the chroman ring is an ortho-, para-directing group. However, the 6- and 8-positions are electronically activated. To favor bromination at the 5-position, reaction conditions must be carefully controlled to manage steric and electronic effects. Using a mild brominating agent like N-Bromosuccinimide (NBS) in a non-polar solvent can provide the desired selectivity.[6][7]

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Representative Synthetic Protocol: Electrophilic Bromination of Chroman

- Reaction Setup: A flame-dried, three-neck round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. The flask is charged with chroman (1.0 equivalent) and a suitable anhydrous solvent, such as dichloromethane (CH_2Cl_2) or carbon tetrachloride (CCl_4). The solution is cooled to 0°C in an ice bath.

- Addition of Brominating Agent: N-Bromosuccinimide (NBS) (1.05 equivalents) is dissolved in a minimal amount of the same solvent and added dropwise to the stirred chroman solution over 30 minutes, ensuring the temperature remains below 5°C. The reaction is shielded from light to prevent radical side reactions.

- Reaction Monitoring: The progress of the reaction is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material is consumed (typically 2-4 hours).

- Workup: Upon completion, the reaction mixture is washed sequentially with a saturated aqueous solution of sodium thiosulfate (to quench any remaining bromine), water, and brine.

- Purification: The organic layer is dried over anhydrous magnesium sulfate ($MgSO_4$), filtered, and the solvent is removed under reduced pressure. The resulting crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **5-Bromochroman**.

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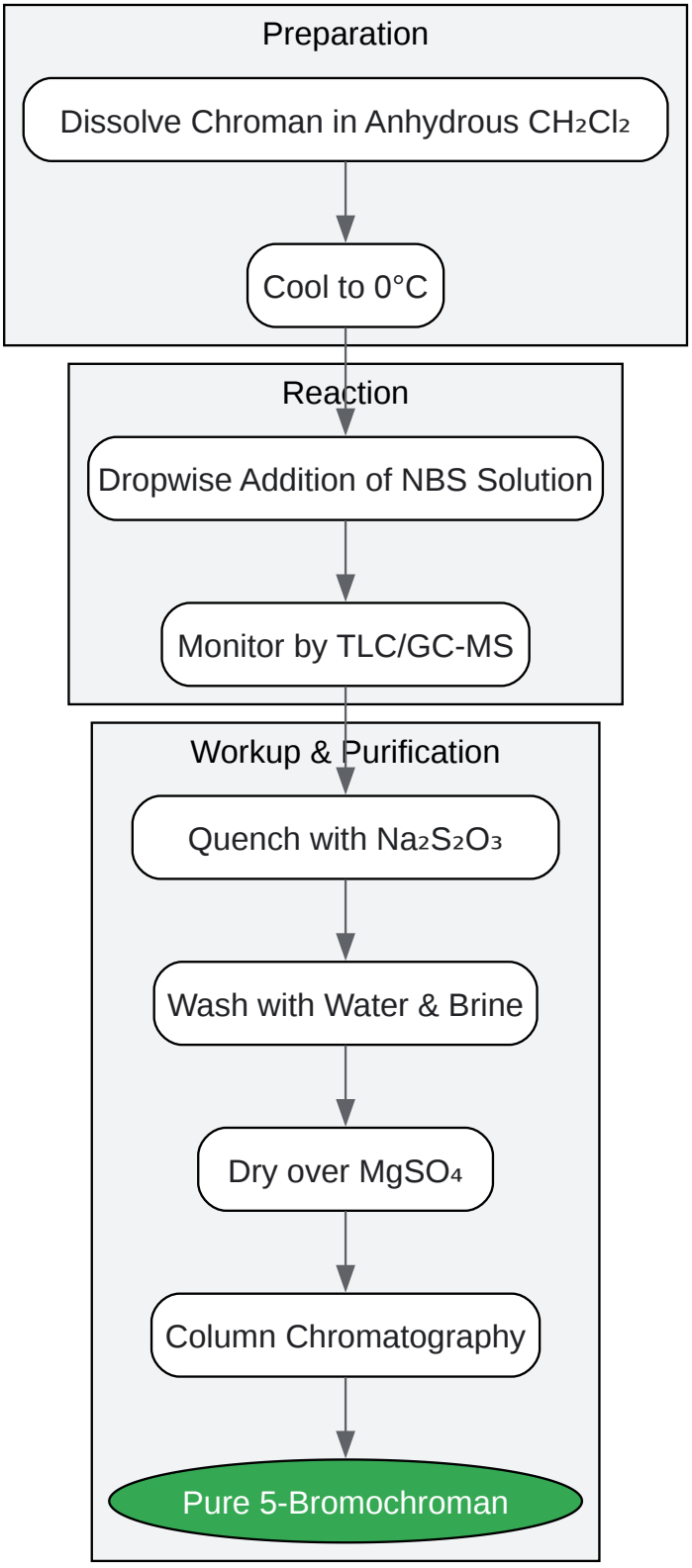

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Caption: Workflow for the synthesis of **5-Bromochroman**.

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Spectroscopic Characterization

Structural elucidation and purity assessment of **5-Bromochroman** are performed using a combination of spectroscopic techniques.[8][9] While a publicly available, experimentally verified dataset is limited, the expected spectral data can be reliably predicted based on the known structure.

Technique	Expected Observations
^{1}H NMR	* Aromatic Protons (3H): Multiplets in the range of δ 6.8-7.5 ppm. The bromine atom will influence the chemical shifts of adjacent protons.

- Benzylic Protons (-O-CH_2-) (2H): A triplet around δ 4.2 ppm.
- Aliphatic Protons (-CH_2-CH_2-Ar) (2H): A triplet around δ 2.8 ppm.
- Aliphatic Protons (-CH_2-CH_2-CH_2-) (2H): A multiplet around δ 2.0 ppm. | | ^{13}C NMR | * Aromatic Carbons (6C): Peaks in the δ 115-155 ppm range. The carbon bearing the bromine (C-Br) would appear around δ 115-120 ppm.
- Benzylic Carbon (-O-CH_2-) (1C): A peak around δ 65-70 ppm.
- Aliphatic Carbons (2C): Two peaks in the δ 20-30 ppm range. | | IR Spectroscopy | * C-H (Aromatic): ~3050-3100 cm^{-1}.
- C-H (Aliphatic): ~2850-2960 cm^{-1}.
- C-O-C (Ether): Strong stretch around 1230-1260 cm^{-1}.
- C-Br Stretch: ~550-650 cm^{-1}. | | Mass Spectrometry | * Molecular Ion (M^+): A characteristic pair of peaks at m/z 212 and 214 with an approximate 1:1 intensity ratio, corresponding to the ^{79}Br and ^{81}Br isotopes.
- Fragmentation: Loss of Br (m/z 133), and fragmentation of the chroman ring. |

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Protocol: Comprehensive Spectroscopic Analysis

- Sample Preparation:
  - NMR: Dissolve 5-10 mg of purified **5-Bromochroman** in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.
  - IR: Place a drop of the neat sample between two KBr plates to create a thin film.
  - MS: Prepare a dilute solution (~1 mg/mL) in a volatile solvent like dichloromethane for GC-MS analysis.
- Data Acquisition:
  - NMR: Acquire ^{1}H and ^{13}C spectra on a 400 MHz or higher spectrometer.
  - IR: Record the spectrum using an FTIR spectrometer over a range of 4000-400 cm^{-1}.
  - MS: Inject the sample into a GC-MS system equipped with an electron ionization (EI) source.
- Data Analysis:
  - Analyze chemical shifts, coupling constants, and integration in NMR spectra.[10]
  - Identify characteristic absorption bands in the IR spectrum.[11]
  - Determine the molecular ion and analyze the fragmentation pattern in the mass spectrum.[12]

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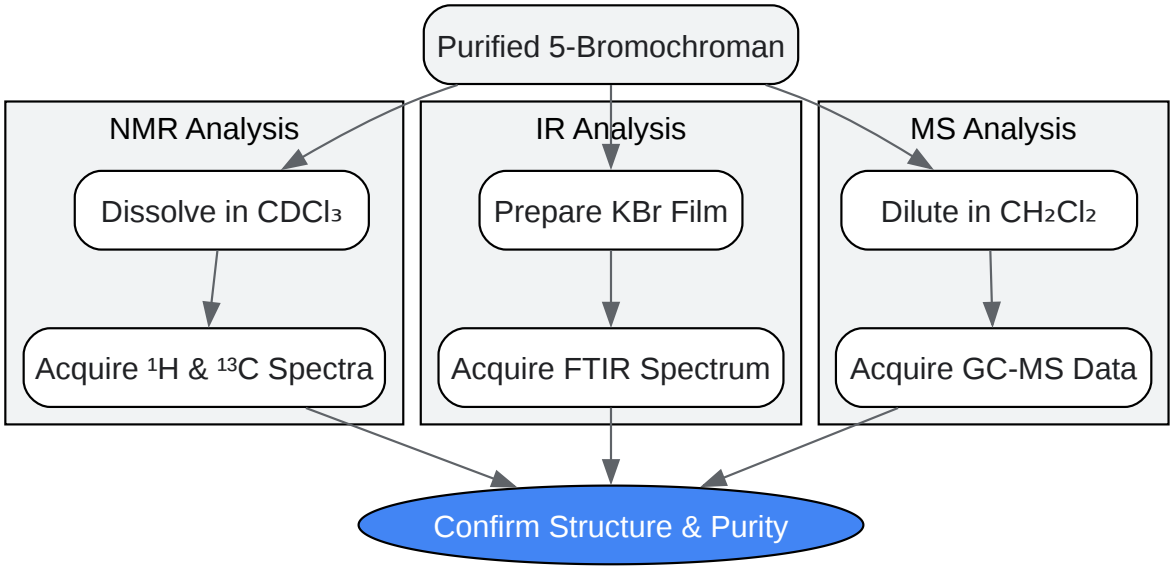

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Caption: General workflow for spectroscopic analysis.

Chemical Reactivity and Synthetic Utility

The reactivity of **5-Bromochroman** is dominated by the carbon-bromine bond on the aromatic ring. This functionality makes it an excellent substrate for transition-metal-catalyzed cross-coupling reactions, which are foundational in modern drug discovery for creating carbon-carbon and carbon-heteroatom bonds.

Key Reactions:

- Suzuki-Miyaura Coupling: Reaction with boronic acids or esters to form C-C bonds, enabling the introduction of aryl, heteroaryl, or alkyl groups.
- Sonogashira Coupling: Reaction with terminal alkynes to synthesize alkynylated chroman derivatives.
- Heck Coupling: Reaction with alkenes to introduce vinyl groups.

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- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds, leading to amino-substituted chromans.

Causality: The C-Br bond is polarized, making the carbon atom electrophilic. A palladium(0) catalyst can insert into this bond via oxidative addition, initiating the catalytic cycle. The specific ligand used on the palladium catalyst is crucial; it modulates the catalyst's reactivity and stability, enabling efficient coupling with a wide range of partners.

Caption: Logical steps in a Suzuki-Miyaura cross-coupling reaction.

Applications in Research and Drug Development

5-Bromochroman is not an end-product but a crucial intermediate for building more complex molecules with potential biological activity.[2] The chroman scaffold itself is a "privileged structure" in medicinal chemistry, appearing in numerous natural products and synthetic drugs.

- Pharmaceutical Intermediates: It serves as a key starting material for compounds targeting cardiovascular and central nervous system (CNS) disorders.[2]

- Antioxidants and Hormone Modulators: The chroman core is structurally related to Vitamin E (a-tocopherol), and its derivatives are often explored for antioxidant properties. Modifications via the bromo-handle allow for the synthesis of selective estrogen receptor modulators (SERMs) or other hormone-related agents.[2]

- Drug Discovery Reagents: In modern drug discovery, there is a push towards molecules that are "Beyond the Rule of 5" (bRo5) to tackle difficult targets like protein-protein interactions. Versatile building blocks like **5-Bromochroman** are essential for synthesizing these larger, more complex, and often macrocyclic drug candidates.

Safety and Handling

As with any brominated organic compound, **5-Bromochroman** should be handled with appropriate care in a well-ventilated chemical fume hood.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemically resistant gloves.

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- Handling: Avoid inhalation of vapors and contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.

- Storage: Store in a tightly sealed container in a cool, dry place under an inert atmosphere to prevent degradation.[1][2]

- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromochroman: Synthesis, Characterization, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343818/docs#an-in-depth-technical-guide-to-5-bromochroman-synthesis-characterization-and-applications]

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